

# Safeguarding Your Research: Essential Personal Protective Equipment (PPE) Protocols for Handling Avinza

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Avinza

Cat. No.: B8383307

[Get Quote](#)

For Immediate Implementation by Researchers, Scientists, and Drug Development Professionals

This document provides critical, step-by-step guidance on the personal protective equipment (PPE) required for handling **Avinza** (morphine sulfate extended-release capsules). Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure to this potent opioid.

**Avinza**, containing morphine sulfate, is classified as a Schedule II controlled substance with a high potential for abuse.<sup>[1][2]</sup> Handling this substance, particularly when capsules are opened or crushed, poses a risk of exposure through inhalation of airborne particles or direct skin contact.<sup>[3][4]</sup> Therefore, stringent safety measures, including the correct selection and use of PPE, are paramount.

## Recommended Personal Protective Equipment

A risk assessment of the specific procedures being performed should determine the appropriate level of PPE.<sup>[4]</sup> The following table summarizes the recommended PPE for handling **Avinza** in a laboratory setting.

PPE Component	Specification	Purpose
Respiratory Protection	NIOSH-certified N95, N100, R100, or P100 respirator[5][6]	To prevent inhalation of airborne morphine sulfate particles, especially when handling crushed or broken capsules.[3][4]
Hand Protection	Two pairs of powder-free nitrile chemotherapy gloves[4][6][7]	To provide a barrier against skin contact and absorption. The absence of powder minimizes aerosolization of the compound.[4]
Eye and Face Protection	Safety glasses with side shields (minimum)[4]	To protect against accidental splashes or particles entering the eyes.[4]
Goggles and a face shield	Recommended when there is a significant risk of spills or splashes.[5]	
Body Protection	Disposable, impermeable long-sleeved gown[7][8]	To protect the skin and clothing from contamination.[7][8]
Sleeve covers	To protect the arm areas that may not be fully covered by the gown.[5][6]	

## Experimental Protocols: PPE Procedures

Proper donning and doffing of PPE are as crucial as its selection to prevent cross-contamination.

Donning (Putting On) PPE:

- Hand Hygiene: Wash hands thoroughly with soap and water.
- Gown: Put on a disposable, impermeable gown, ensuring it is securely fastened.

- Respiratory Protection: If required, put on the fit-tested respirator.
- Eye and Face Protection: Put on safety glasses, goggles, or a face shield.
- Gloves: Don the first pair of nitrile gloves, pulling the cuffs over the gown's cuffs. Don the second pair of gloves over the first.

#### Doffing (Taking Off) PPE:

- Gloves (Outer Pair): Remove the outer pair of gloves.
- Gown: Remove the gown by rolling it down and away from the body to contain any contaminants.
- Gloves (Inner Pair): Remove the inner pair of gloves.
- Hand Hygiene: Wash hands thoroughly with soap and water.
- Eye and Face Protection: Remove the face shield or goggles.
- Respiratory Protection: Remove the respirator.
- Hand Hygiene: Wash hands again with soap and water.

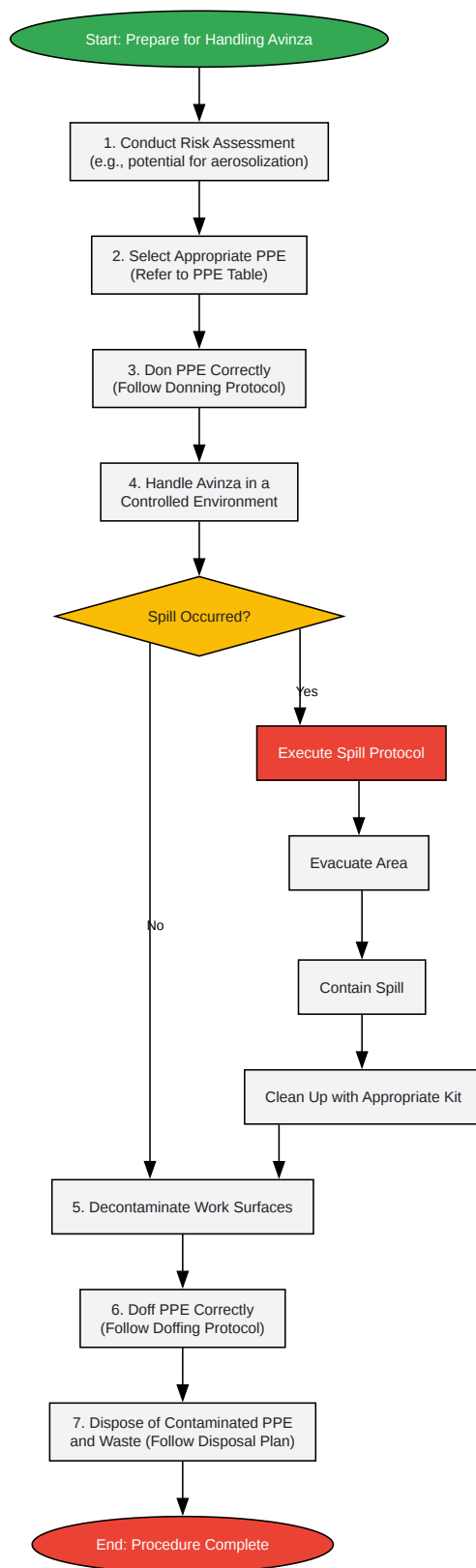
## Disposal Plan for Contaminated Materials

All disposable PPE and materials contaminated with **Avinza** must be treated as hazardous waste.<sup>[4]</sup>

Waste Type	Disposal Procedure
Sharps	Needles, syringes, etc., should be placed in a designated sharps container.
Contaminated PPE	Gloves, gowns, masks, etc., should be segregated from regular laboratory waste. <sup>[4]</sup>
Place all contaminated items in a durable, labeled 6 mil polyethylene bag. <sup>[6]</sup>	
Dispose of the sealed bag according to institutional and regulatory guidelines for hazardous pharmaceutical waste.	
Spill Cleanup Materials	All materials used to clean a spill of Avinza should be disposed of as hazardous waste in the same manner as contaminated PPE. <sup>[4]</sup>

## Workflow for Handling Avinza

The following diagram illustrates the procedural workflow for safely handling **Avinza** in a laboratory setting, from initial risk assessment to final disposal of waste.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Avinza**

By implementing these safety protocols, research facilities can ensure a secure environment for personnel handling **Avinza** and maintain compliance with safety regulations.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [accessdata.fda.gov](https://accessdata.fda.gov) [[accessdata.fda.gov](https://accessdata.fda.gov)]
- 2. Avinza (Morphine Sulfate): Side Effects, Uses, Dosage, Interactions, Warnings [[rxlist.com](https://www.rxlist.com)]
- 3. [msdsdigital.com](https://www.msdsdigital.com) [[msdsdigital.com](https://www.msdsdigital.com)]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. Safe handling of hazardous drugs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. PPE and Decontamination | Substance Use | CDC [[cdc.gov](https://www.cdc.gov)]
- 7. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [[osha.gov](https://www.osha.gov)]
- 8. [spectrumrx.com](https://www.spectrumrx.com) [[spectrumrx.com](https://www.spectrumrx.com)]
- To cite this document: BenchChem. [Safeguarding Your Research: Essential Personal Protective Equipment (PPE) Protocols for Handling Avinza]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8383307#personal-protective-equipment-for-handling-avinza>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)